

Essential Safety and Operational Guide for 1,2,5,6-Tetrahydroxyanthraquinone

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Compound of Interest

Compound Name: 1,2,5,6-Tetrahydroxyanthraquinone

Cat. No.: B1197226

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Disclaimer: A specific Safety Data Sheet (SDS) for **1,2,5,6-Tetrahydroxyanthraquinone** (CAS No. 632-77-9) is not readily available. The following guidance is based on information for closely related isomers, such as 1,2,5,8-Tetrahydroxyanthraquinone, and general best practices for handling chemical powders in a laboratory setting. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific protocols.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2,5,6-Tetrahydroxyanthraquinone**.

Physical and Chemical Properties

A summary of the known quantitative data for **1,2,5,6-Tetrahydroxyanthraquinone** is presented below for easy reference.

Property	Value
CAS Number	632-77-9[1]
Molecular Formula	C ₁₄ H ₈ O ₆ [1]
Molecular Weight	272.21 g/mol [1][2]
Melting Point	340 °C[1]
Boiling Point	481.5 °C at 760 mmHg[1]
Flash Point	259.1 °C[1]
Density	1.781 g/cm ³ [1]

Personal Protective Equipment (PPE)

When handling **1,2,5,6-Tetrahydroxyanthraquinone**, especially in powdered form, a comprehensive PPE strategy is crucial to minimize exposure.

Recommended PPE for Handling 1,2,5,6-Tetrahydroxyanthraquinone

Protection Type	Recommended Equipment	Standard/Specification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[3]	ANSI Z87.1[4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[5]	Consult manufacturer's data for chemical compatibility.
Body Protection	Laboratory coat or chemical-resistant coveralls.[4]	Ensure full coverage.
Respiratory Protection	Required when dusts are generated. A particulate filter respirator (e.g., P2 or N95) is recommended.[6][7]	Follow standards such as DIN EN 143.[6]

Always inspect PPE before use and ensure it is clean and in good condition. Contaminated clothing should be removed immediately and laundered separately from other items.[\[4\]](#)[\[8\]](#)

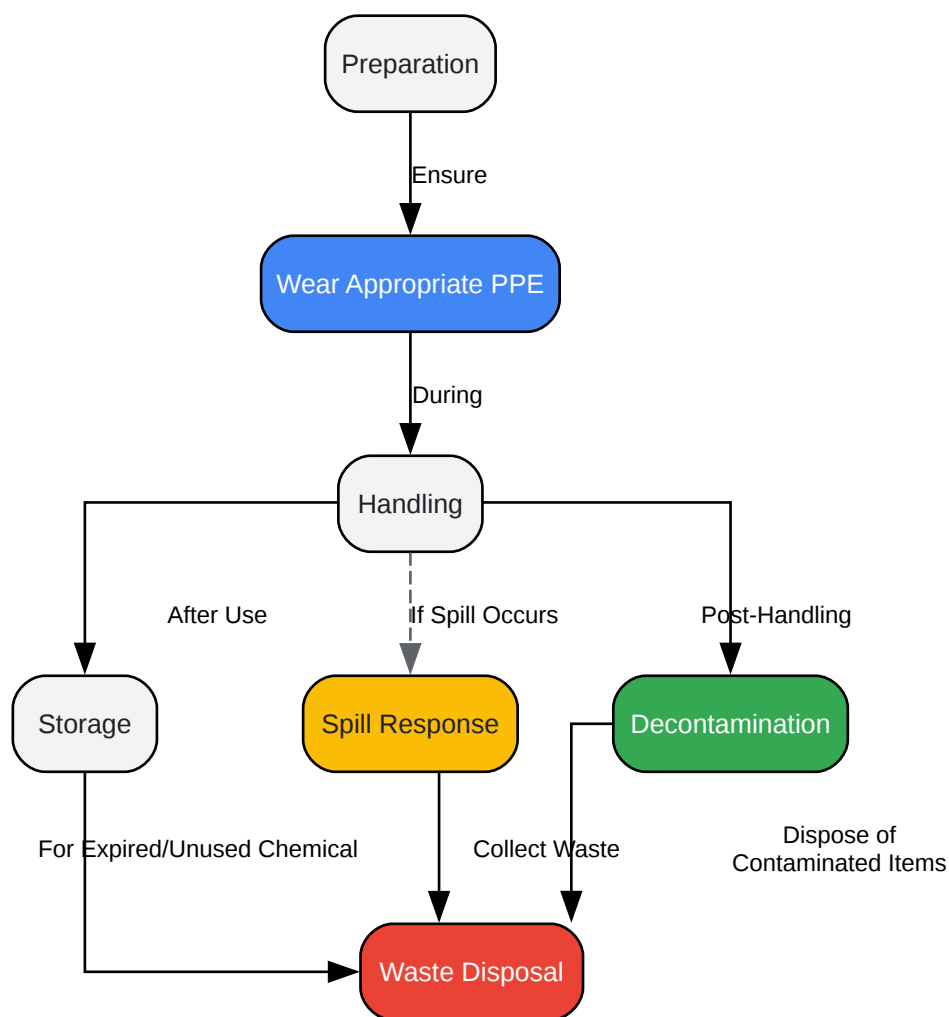
Operational and Handling Plan

Safe handling practices are essential to prevent accidental exposure and contamination.

Step-by-Step Handling Procedure

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder to avoid dust formation.[\[1\]](#)[\[6\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[9\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
- Handling:
 - Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
 - Avoid the formation and inhalation of dust.[\[1\]](#)[\[6\]](#)
 - Use non-sparking tools if there is a risk of electrostatic discharge.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)
 - Segregate from incompatible materials such as strong oxidizing agents.[\[9\]](#)
 - Store away from foodstuffs and beverages.[\[7\]](#)

Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1,2,5,6-Tetrahydroxyanthraquinone**.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[6][10]
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin with plenty of soap and water.[6][10] If irritation persists, seek medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[6][8] Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink two glasses of water at most.[6][8] Consult a physician immediately.

Spill Response Plan

In the event of a spill, follow these steps:

- Evacuate and Secure: Alert others in the vicinity and evacuate the immediate area if necessary.[6]
- Assess the Spill: Determine the extent and nature of the spill. For major spills, contact your institution's EHS team.
- Wear Appropriate PPE: Before cleaning, don the appropriate PPE as outlined above.
- Contain and Clean:
 - For solid spills, carefully scoop or sweep the material to avoid generating dust.[3][11] A HEPA-filter vacuum can also be used.
 - Place the spilled material into a labeled, sealable container for hazardous waste.[3][11]

- Clean the spill area with a wet cloth or absorbent pads, then decontaminate the surface.
[11]
- Dispose of Waste: All contaminated materials (scoops, pads, gloves, etc.) must be disposed of as hazardous waste.[11]

Disposal Plan

All waste containing **1,2,5,6-Tetrahydroxyanthraquinone** must be treated as hazardous waste.

- Waste Collection: Collect waste in a clearly labeled, compatible, and tightly sealed container. The label should read "HAZARDOUS WASTE" and include the chemical name.[12]
- Storage of Waste: Store waste containers in a designated satellite accumulation area, segregated by compatibility.[12]
- Disposal Procedure: Arrange for disposal through your institution's EHS department or a licensed chemical waste disposal service.[13] Do not dispose of this chemical down the drain or in regular trash.[6]

Experimental Context

While specific experimental protocols for **1,2,5,6-Tetrahydroxyanthraquinone** were not found, its isomers are actively researched for various applications. For instance, 1,2,5,8-tetrahydroxyanthraquinone (quinalizarin) is known as a protein kinase CK2 inhibitor, and other isomers are investigated as potential antiviral agents or for use in aqueous redox flow batteries. [14] This suggests that **1,2,5,6-Tetrahydroxyanthraquinone** may be used in similar research contexts, such as in materials science or as a biologically active compound. Any experimental use should be preceded by a thorough risk assessment.

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